

Comprehensive Safety and Handling Guide for 7-Methoxy-5-benzofuranpropanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Methoxy-5-benzofuranpropanol

Cat. No.: B598943

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This guide provides essential safety and logistical information for handling **7-Methoxy-5-benzofuranpropanol** in a laboratory setting. The following procedures are based on general safety protocols for benzofuran derivatives and are intended to ensure the safe execution of research and development activities.

Immediate Safety Precautions

While a specific Safety Data Sheet (SDS) for **7-Methoxy-5-benzofuranpropanol** is not readily available, the following precautions are recommended based on the safety data for structurally similar compounds.^[1] It is imperative to handle this compound in a well-ventilated area and avoid the formation of dust and aerosols.^[2] Always wear suitable protective clothing and avoid contact with skin and eyes.^[2]

Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **7-Methoxy-5-benzofuranpropanol**.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]
Hand Protection	Chemical-resistant Gloves	Inspect gloves before use. Refer to the manufacturer's instructions for permeability and breakthrough time.[1]
Body Protection	Laboratory Coat	Wear appropriate protective clothing to prevent skin exposure.[1] For significant exposure risk, consider fire/flame resistant and impervious clothing.[4]
Respiratory Protection	NIOSH/MSHA Approved Respirator	Not required under normal use with adequate ventilation. If dust formation is likely or ventilation is inadequate, use a full-face respirator.[1][4]

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is essential to maintain the integrity of the compound and the safety of the laboratory environment.

Handling:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid ingestion and inhalation.[1]
- Prevent dust formation.[1]

- Use in a well-ventilated place.[\[2\]](#)
- Wear the prescribed personal protective equipment.[\[1\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.[\[2\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[2\]](#)

Disposal Plan

All chemical waste must be disposed of in accordance with local, regional, and national regulations.

- Chemical Waste: Collect and arrange for disposal through a licensed professional waste disposal service. Do not let the chemical enter drains.[\[2\]](#)
- Contaminated Packaging: Empty containers should be taken to an approved waste handling site for recycling or disposal.[\[1\]](#)

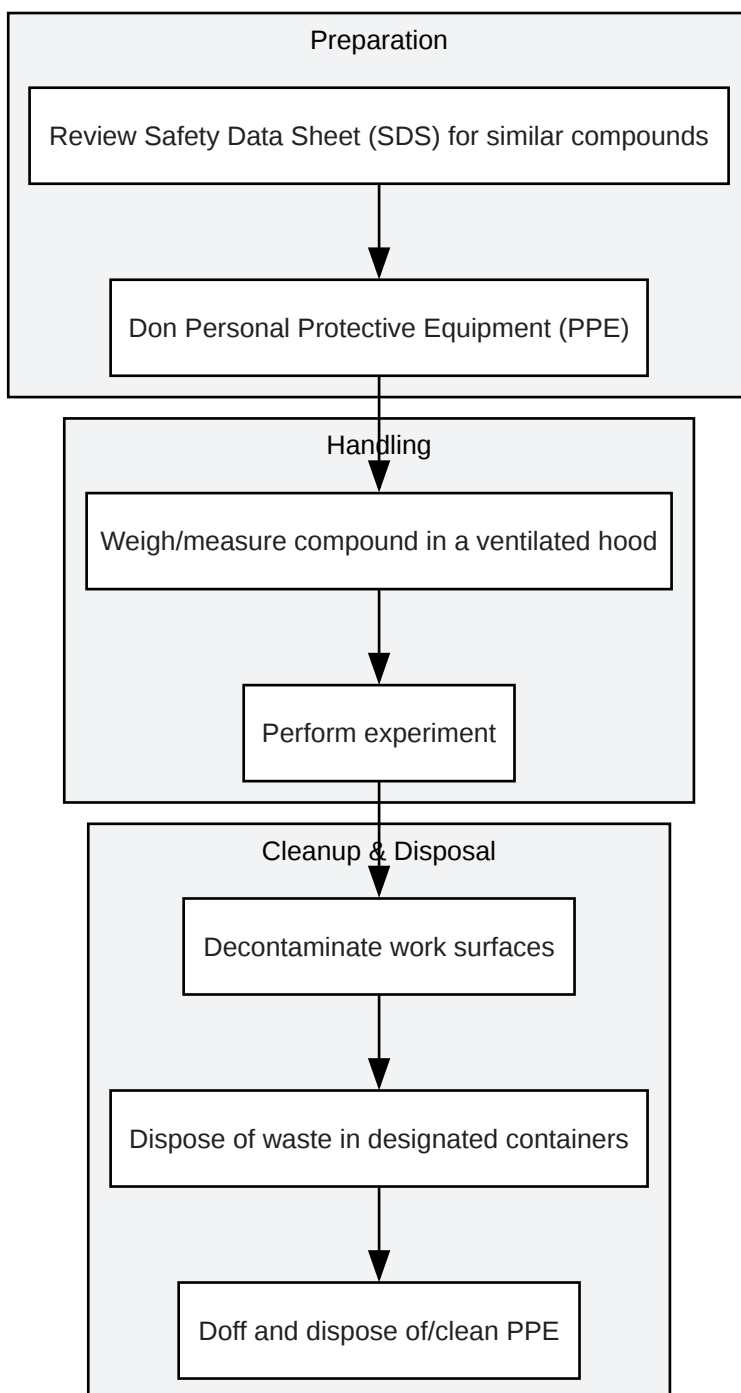
First Aid Measures

In case of exposure, follow these first aid protocols immediately.

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Consult a doctor. [2] [4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [2] [4]
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [2] [4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [2] [4]

Experimental Workflow

The following diagram outlines a standard workflow for handling **7-Methoxy-5-benzofuranpropanol** in a laboratory setting.



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Standard laboratory workflow for handling chemical compounds.

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 7-Methoxy-5-benzofuranpropanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b598943#personal-protective-equipment-for-handling-7-methoxy-5-benzofuranpropanol]

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